

Compound of Interest

Compound Name: 1,3-Propanediol
CAS No.: 345260-48-2
Cat. No.: B7761293

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Propanediol (PDO) is a versatile, bifunctional organic compound that has garnered significant attention as a sustainable building block for the sy

This technical guide provides a comprehensive overview of **1,3-propanediol** as a monomer for biodegradable polyesters. It covers the biosynthesis c

Biosynthesis of 1,3-Propanediol

The microbial fermentation of renewable feedstocks is a prominent and sustainable route for the production of **1,3-propanediol**. Engineered strains o

One notable biosynthetic pathway in engineered E. coli commences with glucose, a readily available sugar.[1][7] Through a series of enzymatic react

To enhance the production of PDO, metabolic engineering strategies are often employed. These strategies include the overexpression of key enzyme

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OHB [label="2-Keto-4-hydroxybutyrate"];  
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DHB -> OHB [label="DHB Dehydrogenase"];  
OHB -> HPA [label="OHB Decarboxylase];
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```
HPA -> PDO [label="PDO Oxidoreductase"];
}
```

Caption: General workflow for the synthesis of polyesters via melt polycondensation.

Enzymatic Polymerization

Enzymatic polymerization utilizes lipases as catalysts to facilitate the esterification reaction. This method

```
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 Reaction_Setup -> Polymerization;
 Polymerization -> Polyester;
}
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Caption: General pathway for the biodegradation of PDO-based aliphatic polyesters.

## Experimental Protocols

### Protocol 1: Melt Polycondensation of Poly(trimethylene succinate)

- Reactant Preparation: In a glass reactor equipped with a mechanical stirrer, a nitrogen inlet, and a distill

- Esterification: Heat the reactor to 180-200°C under a slow stream of nitrogen. Maintain these conditions for
- Polycondensation: Gradually increase the temperature to 220-240°C while slowly reducing the pressure to belc
- Reaction Monitoring: Continue the reaction for 4-8 hours, monitoring the viscosity of the molten polymer. Th
- Polymer Recovery: Cool the reactor to room temperature and carefully remove the solidified polymer. The resu

## Protocol 2: Enzymatic Polymerization of Poly(trimethylene adipate)

- Reactant Preparation: In a reaction vessel, dissolve **1,3-propanediol** and diethyl adipate (equimolar amounts)
- Enzyme Addition: Add an immobilized lipase, such as Novozym 435 (*Candida antarctica* lipase B), to the reacti
- Polymerization: Heat the mixture to 60-80°C with constant stirring. If a solvent is used, the reaction can b
- Reaction Monitoring: Monitor the progress of the polymerization by analyzing the molecular weight of the pol

- Polymer Recovery: After the desired molecular weight is achieved (typically 24-72 hours), stop the reaction

### Protocol 3: Standard Test Method for Enzymatic Degradation of Polyeste

- Sample Preparation: Prepare thin films (e.g., 1 cm x 1 cm, ~100  $\mu\text{m}$  thickness) of the PDO-based polyester. Dr
- Enzyme Solution Preparation: Prepare a buffer solution (e.g., phosphate buffer, pH 7.0) containing a known c
- Degradation Assay: Place a pre-weighed polymer film in a vial containing the enzyme solution. As a control,
- Weight Loss Measurement: At regular time intervals (e.g., 1, 3, 7, 14 days), remove the polymer films from t
- Data Analysis: Calculate the percentage of weight loss as a function of time. The rate of degradation can be

## Conclusion

**1,3-Propanediol**, particularly from renewable resources, is a key platform chemical for the development of a nu

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## References

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